HPLC method development for ((2,6-Dichlorophenyl)sulfonyl)leucine detection

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Compound of Interest

Compound Name:	*((2,6-Dichlorophenyl)sulfonyl)leucine*
CAS No.:	*1009003-67-1*
Cat. No.:	*B2425081*

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An Application Note on the Development and Validation of a Stability-Indicating HPLC Method for the Detection of **((2,6-Dichlorophenyl)sulfonyl)leucine**

Abstract

This application note presents a comprehensive, stability-indicating High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **((2,6-Dichlorophenyl)sulfonyl)leucine**. The method was developed and validated in accordance with the International Council for Harmonisation (ICH) guidelines. The development strategy focused on understanding the analyte's physicochemical properties to achieve optimal separation from potential degradation products. The final method utilizes a reversed-phase C18 column with a gradient elution of acetonitrile and a phosphate buffer at pH 2.5, with UV detection at 225 nm. The method demonstrated excellent linearity, accuracy, precision, and specificity, making it suitable for routine quality control and stability studies in pharmaceutical development.

Introduction

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((2,6-Dichlorophenyl)sulfonyl)leucine is a novel compound of interest in pharmaceutical research, potentially as a new chemical entity or a critical process-related impurity. The presence of a sulfonamide linkage and a chiral center derived from leucine necessitates a robust and reliable analytical method to ensure product quality, monitor stability, and support regulatory filings. High-Performance Liquid Chromatography (HPLC) is the predominant technique for such analyses due to its high resolution, sensitivity, and quantitative accuracy.[1]

The development of a successful HPLC method hinges on a systematic approach that considers the physicochemical characteristics of the analyte.[2] For **((2,6-Dichlorophenyl)sulfonyl)leucine**, key considerations include the ionizable carboxylic acid group from the leucine moiety, the hydrophobic 2,6-dichlorophenyl group, and the polar sulfonyl group. This combination of functionalities can present challenges in achieving adequate retention and symmetric peak shape in reversed-phase chromatography.[3][4] This note details the logical, science-driven process of method development, optimization, and subsequent validation as per ICH Q2(R2) guidelines.[5][6]

Analyte Characterization and Method Development Strategy

A thorough understanding of the analyte is the foundation of a robust analytical method. The strategy employed follows a logical progression from analyte characterization to method validation.

Physicochemical Properties

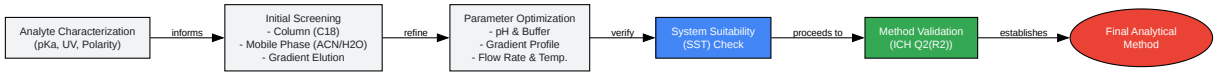
The properties of **((2,6-Dichlorophenyl)sulfonyl)leucine** were estimated to guide the initial selection of chromatographic conditions.

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Property	Estimated Value/Characteristic	Rationale & Implication for HPLC
Structure	Leucine N-acylated with a (2,6-Dichlorophenyl)sulfonyl group.	Combination of polar (carboxyl) and non-polar (dichlorophenyl) moieties suggests suitability for reversed-phase HPLC.[7]
pKa	Carboxylic acid (~2.4), Sulfonamide N-H (>10)	The acidic carboxyl group is the primary ionizable site in the typical HPLC pH range.[8] Controlling pH is critical for consistent retention and peak shape.[2][9]
UV Absorbance	Chromophore: 2,6-Dichlorophenyl ring.	Expected λmax ~225 nm (strong) and ~270 nm (weaker).[10][11] Detection at a lower wavelength provides higher sensitivity.
Polarity	Moderately polar.	A C18 stationary phase should provide adequate retention, especially with a pH-adjusted mobile phase to suppress ionization.[3]

Method Development Workflow

The development process was structured to logically refine chromatographic parameters, from initial screening to final optimization and validation.



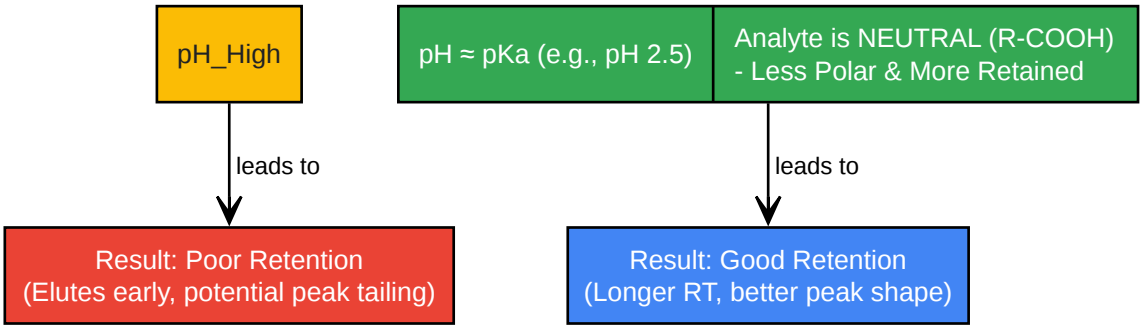
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Caption: HPLC Method Development and Validation Workflow.

Rationale for Chromatographic Choices

- Stationary Phase: A C18 column was selected as the primary choice due to its versatility and strong hydrophobic retention mechanism, which is well-suited for the non-polar dichlorophenyl moiety of the analyte.[7] The high surface area and carbon load of modern C18 phases provide the necessary retention for moderately polar compounds.

- Mobile Phase pH: The pKa of the leucine carboxylic acid group is approximately 2.36.[12] Operating the mobile phase at a pH near the pKa can lead to peak splitting and shifts in retention time. To ensure robustness and a consistent, neutral form of the analyte for stable retention, a mobile phase pH of 2.5 was chosen, buffered with potassium phosphate.[9] This suppresses the ionization of the carboxyl group, increasing its hydrophobicity and retention on the C18 column.



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Caption: Effect of Mobile Phase pH on Analyte Retention.

- Organic Modifier and Elution Mode: Acetonitrile was chosen over methanol due to its lower viscosity and better UV transparency.[13] A gradient elution was developed to ensure elution of any potential late-eluting impurities and to provide a clean baseline post-injection, which is crucial for a stability-indicating method.

- Detection Wavelength: A photodiode array (PDA) detector was used to scan the analyte's UV spectrum. The maximum absorbance (λmax) was observed at approximately 225 nm, which was selected for quantitation to ensure high sensitivity.

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Experimental Protocols

Reagents and Materials

- **((2,6-Dichlorophenyl)sulfonyl)leucine** Reference Standard
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium Phosphate Monobasic (KH_2PO_4) (Analytical Grade)
- Orthophosphoric Acid (85%) (Analytical Grade)
- Water (18.2 MΩ·cm, filtered through a 0.22 µm filter)

Instrumentation and Optimized Chromatographic Conditions

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Parameter	Condition
Instrument	Agilent 1260 Infinity II HPLC or equivalent with PDA/DAD
Column	Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm)
Mobile Phase A	20 mM KH_2PO_4 in water, pH adjusted to 2.5 with H_3PO_4
Mobile Phase B	Acetonitrile
Gradient Program	Time (min)
0.0	
10.0	
12.0	
12.1	
15.0	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	PDA at 225 nm
Run Time	15 minutes

Preparation of Solutions

- Buffer (Mobile Phase A): Dissolve 2.72 g of KH_2PO_4 in 1000 mL of water. Adjust the pH to 2.5 using 85% orthophosphoric acid. Filter through a 0.45 µm nylon filter.
- Diluent: Acetonitrile:Water (50:50, v/v).
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.

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- Working Standard Solution (100 µg/mL): Pipette 2.5 mL of the stock solution into a 25 mL volumetric flask and dilute to volume with the diluent.

System Suitability Testing (SST) Protocol

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Make five replicate injections of the Working Standard Solution (100 µg/mL).
- Evaluate the system suitability parameters against the acceptance criteria.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
%RSD of Peak Area	≤ 2.0%
%RSD of Retention Time	≤ 1.0%

Method Validation

The optimized method was validated according to ICH Q2(R2) guidelines to demonstrate its suitability for the intended purpose.[1][5][6]

Specificity (Forced Degradation)

Forced degradation studies were performed by subjecting the standard solution (100 µg/mL) to acidic, basic, oxidative, and thermal stress conditions. The resulting chromatograms showed that the main peak was well-resolved from all degradation product peaks, with a peak purity angle consistently lower than the purity threshold.

Linearity

Linearity was assessed by analyzing a series of solutions over the concentration range of 10-200 µg/mL (n=6 levels). The calibration curve was constructed by plotting peak area against concentration.

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Parameter	Result	Acceptance Criteria
Concentration Range	10 - 200 µg/mL	-
Correlation Coefficient (r^2)	0.9998	≥ 0.999
Regression Equation	y = 25431x + 1250	-

Accuracy (Recovery)

Accuracy was determined by spiking a placebo mixture at three concentration levels (80%, 100%, and 120% of the target concentration) in triplicate.

Spike Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	80.0	79.6	99.5%
100%	100.0	100.8	100.8%
120%	120.0	119.1	99.3%
Average % Recovery	99.9%		
Acceptance Criteria	98.0% - 102.0%[14]		

Precision

- Repeatability (Intra-day): Six replicate preparations of the standard solution (100 µg/mL) were analyzed on the same day.
- Intermediate Precision (Inter-day): The analysis was repeated by a different analyst on a different day using a different instrument.

Precision Type	%RSD of Peak Area	Acceptance Criteria
Repeatability	0.45%	≤ 2.0%[14]
Intermediate Precision	0.78%	≤ 2.0%[14]

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Limits of Detection (LOD) and Quantitation (LOQ)

LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

Parameter	Result
LOD	0.5 µg/mL
LOQ	1.5 µg/mL

Robustness

The robustness of the method was evaluated by introducing small, deliberate variations in the flow rate (±0.1 mL/min), column temperature (±2 °C), and mobile phase pH (±0.1 units). In all cases, the system suitability parameters were met, and the peak area variation was minimal (%RSD < 2.0%).

Conclusion

A specific, accurate, precise, and robust stability-indicating reversed-phase HPLC method has been successfully developed and validated for the quantitative determination of **((2,6-Dichlorophenyl)sulfonyl)leucine**. The systematic approach, grounded in the physicochemical properties of the analyte, resulted in a method with excellent chromatographic performance. The validation results confirm that the method is suitable for its intended use in quality control and stability testing environments, adhering to the stringent requirements of the pharmaceutical industry.

References

- Next LVL Programming. (2025). How To Select Mobile Phase In HPLC Method Development? YouTube.
- SIELC Technologies. (n.d.). Polar Compounds. SIELC.
- Papadopoulou, A., et al. (n.d.). HPLC METHOD DEVELOPMENT AND VALIDATION FOR THE DETERMINATION OF SULFONAMIDES RESIDUES IN MILK SAMPLES.
- Fisher Scientific. (n.d.). HPLC for the Retention and Resolution of Very Polar Compounds. Thermo Fisher Scientific.
- Sarsour, M. (n.d.). CONCEPTS OF MOBILE PHASE SELECTION IN DEVELOPMENT OF AN HPLC METHOD OF ANALYSIS.

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- PerkinElmer. (2023). Strategies to Enable and Simplify HPLC Polar Compound Separation.
- Waters Corporation. (2025). Improving, Retaining, and Separating Polar Compounds Using Chromatographic Techniques.
- D. Das, A., et al. (2021). Selection of Stationary Phase and Mobile Phase in High Performance Liquid Chromatography. Research Journal of Pharmacy and Technology.
- Wikipedia. (n.d.).
- Welch Materials. (2025). Mobile Phase Selection in Method Development: How to Optimize.
- Zenodo. (2024). METHOD DEVELOPMENT AND VALIDATION OF HPLC AS PER ICH GUIDELINES - A REVIEW.
- AMSbiopharma. (2025).
- ResearchGate. (2025). What is the Method Validation Steps According to ICH and USP Guidelines? and What is Acceptance Criteria for this Steps?
- Lab Manager. (2025).
- PubChem. (n.d.). L-Leucine.
- ResearchGate. (n.d.). UV-Vis absorption spectrum of the chlorophenols.
- University of Calgary. (n.d.). Table of pKa and pI values.
- NIST. (n.d.). 2,4-D. NIST WebBook.
- Williams, R. (n.d.).

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Sources

- 1. METHOD DEVELOPMENT AND VALIDATION OF HPLC AS PER ICH GUIDELINES - A REVIEW [zenodo.org]
- 2. rjptonline.org [rjptonline.org]
- 3. Polar Compounds | SIELC Technologies [sielc.com]
- 4. sepscience.com [sepscience.com]
- 5. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma [amsbiopharma.com]
- 6. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager [labmanager.com]
- 7. Reversed-phase chromatography - Wikipedia [en.wikipedia.org]

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- 8. L-Leucine | C6H13NO2 | CID 6106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. welch-us.com [welch-us.com]
- 10. researchgate.net [researchgate.net]
- 11. 2,4-D [webbook.nist.gov]
- 12. fm.ehcc.kyoto-u.ac.jp [fm.ehcc.kyoto-u.ac.jp]
- 13. repository.usmf.md [repository.usmf.md]
- 14. researchgate.net [researchgate.net]

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